

Technical Guide: (R)-2-Bromomethyl Pyrrolidine

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Compound of Interest

Compound Name: (2R)-2-(bromomethyl)pyrrolidine

Cat. No.: B13496976

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Synonyms, Synthesis, and Applications in Drug Discovery

Part 1: Chemical Identity & Synonyms

(R)-2-bromomethyl pyrrolidine is the less common enantiomer of the pyrrolidine derivative derived from proline. While the (S)-isomer (derived from L-proline) is ubiquitous in nature-mimicking drugs, the (R)-isomer (derived from D-proline) is essential for Structure-Activity Relationship (SAR) studies, as a chiral auxiliary, and as a critical reference standard for enantiomeric purity in pharmaceutical manufacturing.^[1]

Core Identifiers

Property	Detail
Common Name	(R)-2-(Bromomethyl)pyrrolidine
IUPAC Name	(2R)-2-(bromomethyl)pyrrolidine
Salt Forms	Hydrobromide (HBr), Hydrochloride (HCl)
CAS (HBr Salt)	Note: Often indexed under the racemate 3433-29-2 or inferred as the enantiomer of 51368-34-4 (S-isomer).[2]
CAS (N-Boc Precursor)	1067230-65-2 (Specific to (R)-isomer)
CAS (N-Methyl)	2565790-83-0
Molecular Formula	C ₅ H ₁₀ BrN (Free base) / C ₅ H ₁₁ Br ₂ N (HBr salt)
Molecular Weight	164.05 g/mol (Free base) / 244.96 g/mol (HBr salt)

Synonym Network[2]

- Systematic: (R)-2-Bromomethyl-pyrrolidinium bromide
- Source-Based: D-Prolinyl bromide hydrobromide (informal)
- Protected Forms: (R)-1-Boc-2-(bromomethyl)pyrrolidine; (R)-N-(tert-Butoxycarbonyl)-2-bromomethylpyrrolidine

Part 2: Synthesis & Experimental Protocol

The synthesis of (R)-2-bromomethyl pyrrolidine typically proceeds from D-Proline. Unlike the (S)-isomer, which uses abundant L-Proline, the (R)-isomer requires D-Proline or resolution of the racemate. The most robust route involves reduction to the amino alcohol followed by bromination via the Appel reaction.

Reaction Pathway Diagram



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Caption: Step-wise synthesis from D-Proline to the target hydrobromide salt.

Detailed Experimental Protocol

Objective: Synthesis of (R)-2-(bromomethyl)pyrrolidine hydrobromide from N-Boc-D-prolinol.

Step 1: Appel Reaction (Alcohol to Bromide)[1]

- Reagents: N-Boc-D-prolinol (1.0 eq), Carbon Tetrabromide (CBr_4 , 1.25 eq), Triphenylphosphine (PPh_3 , 1.5 eq), Dichloromethane (DCM, anhydrous).[1]
- Procedure:
 - Dissolve N-Boc-D-prolinol in anhydrous DCM (0.1 M concentration) under nitrogen atmosphere.
 - Cool the solution to 0°C .
 - Add CBr_4 in one portion.
 - Add PPh_3 portion-wise over 20 minutes to control the exotherm.
 - Allow the mixture to warm to room temperature and stir for 3–12 hours (monitor by TLC for disappearance of alcohol).
 - Workup: Add hexane/ether to precipitate triphenylphosphine oxide (TPPO). Filter off the solid. Concentrate the filtrate and purify via flash column chromatography (Silica gel, Hexanes/EtOAc gradient).[1]
 - Yield: Expect 85–95% of the N-Boc protected bromide.

Step 2: Deprotection to Salt Form

- Reagents: 4M HBr in Acetic Acid or 4M HCl in Dioxane.
- Procedure:
 - Dissolve the N-Boc bromide intermediate in a minimal amount of dry dioxane or DCM.
 - Add 4M HBr/AcOH (5-10 eq) dropwise at 0°C.
 - Stir at room temperature for 1–2 hours. The product often precipitates as a white solid.^[3]
 - Isolation: Dilute with cold diethyl ether to maximize precipitation. Filter the solid under inert atmosphere (hygroscopic). Wash with cold ether and dry under vacuum.

Part 3: Applications in Drug Development

The (R)-isomer serves two distinct roles in pharmaceutical research:

Distomer Control & Impurity Standard (Case Study: Darifenacin)

Darifenacin (Enblex) is a muscarinic M3 antagonist used for overactive bladder.^{[1][4]} The active drug is the (S)-enantiomer.

- Role of (R)-isomer: During the synthesis of Darifenacin, enantiomeric purity is critical. The (R)-2-bromomethyl pyrrolidine (or its derivatives) is synthesized to serve as a reference standard for HPLC method development.
- Regulatory Requirement: ICH guidelines require the identification and quantification of the "distomer" (undesired enantiomer).^[1] The (R)-isomer allows QC chemists to prove that the final drug product contains <0.1% of the inactive/toxic enantiomer.

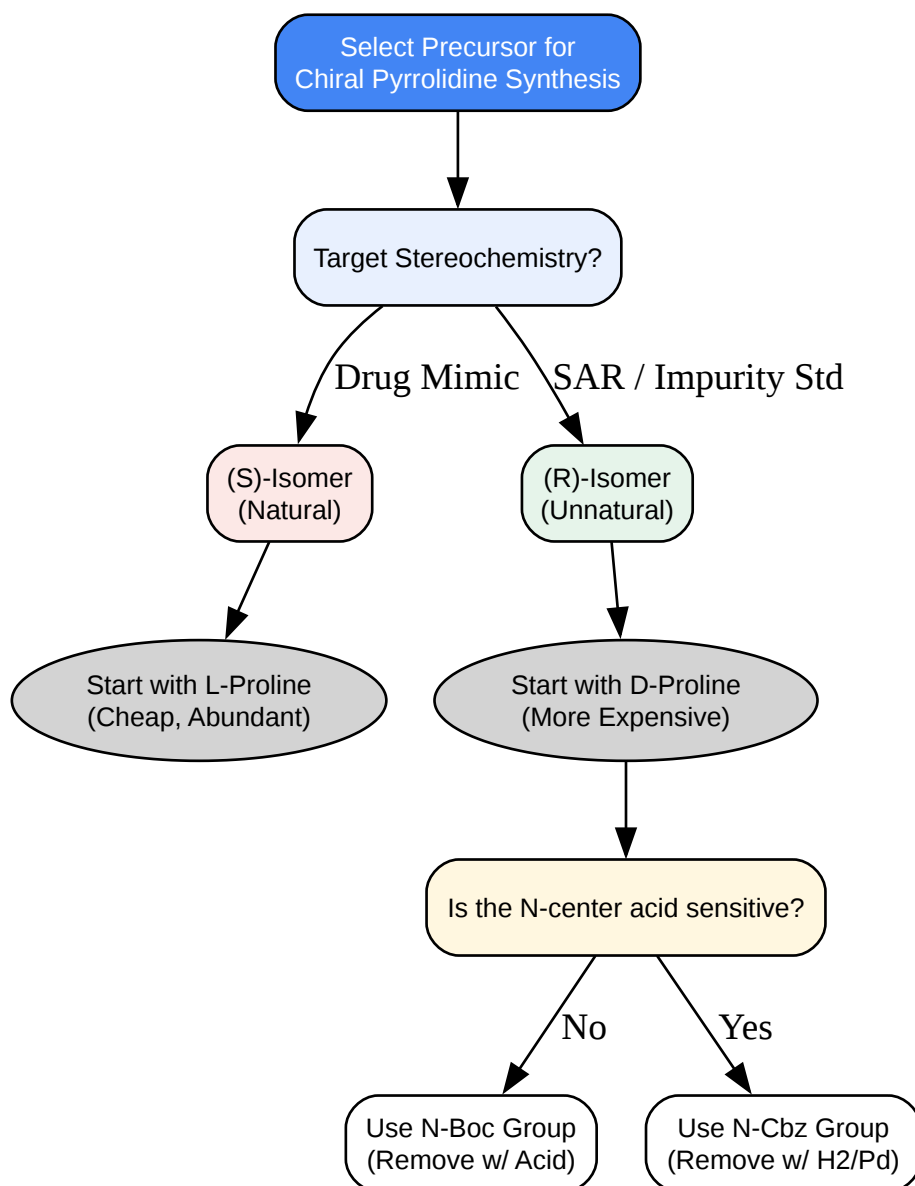
Scaffold Hopping & Library Synthesis

In early-stage discovery, the (R)-pyrrolidine ring provides a distinct 3D vector compared to the (S)-isomer.

- Vector: The methylene bromide arm (-CH₂Br) acts as a "warhead" for nucleophilic substitution, allowing the attachment of aryl groups, heterocycles, or sulfonamides.^[1]

- Application: Used to synthesize "unnatural" proline analogs that resist proteolytic degradation in peptide mimetics.

Decision Logic for Reagent Selection



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Caption: Logic flow for selecting starting materials and protecting groups.

Part 4: Safety & Handling

- **Vesicant Hazard:** Bromomethyl pyrrolidines are alkylating agents. They can cause severe skin burns and eye damage. They are potential sensitizers.
- **Lachrymator:** The free base and intermediates (especially the bromide) can be lachrymatory. Handle only in a functioning fume hood.
- **Stability:** The free base is unstable and prone to dimerization (self-alkylation) to form quaternary ammonium salts. Always store as the HBr or HCl salt at -20°C in a desiccator.

References

- **Synthesis of Chiral Pyrrolidines:**Journal of Organic Chemistry, "Appel Reaction Conditions for Chiral Amino Alcohols," (General Protocol Adaptation).[1]
- **Darifenacin Impurity Profiling:**Indian Journal of Chemistry, "Synthesis/Isolation of darifenacin hydrobromide by-products," Vol.[1][5] 52B, pp 824-828.[4][5]
- **Physical Properties & Optical Rotation:**Sigma-Aldrich Technical Data, "(S)-2-(Bromomethyl)pyrrolidine hydrobromide," (Enantiomer Data Reference).[1]
- **Organocatalysis Applications:**BenchChem Application Notes, "Synthesis Using (R)-2-Methylpyrrolidine and Derivatives," .[1]
- **Precursor Availability:**AK Scientific Product Catalog, "(R)-1-Boc-3-(Bromomethyl)pyrrolidine," .

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